

Technical Guide: 3,4-Dichloro-N-methylaniline (CAS: 40750-59-2)

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Compound of Interest

Compound Name: 3,4-Dichloro-N-methylaniline

Cat. No.: B1305121

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Introduction

3,4-Dichloro-N-methylaniline is a halogenated aromatic amine that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a dichlorinated benzene ring coupled with an N-methylated amino group, makes it a valuable building block for the synthesis of a range of more complex molecules. This document provides a comprehensive overview of its chemical properties, synthesis, potential applications, and safety information, tailored for professionals in research and development. While this compound is not extensively documented in publicly available literature as a final product, its structural motifs are present in various biologically active molecules, suggesting its potential as a precursor in the development of new chemical entities.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-Dichloro-N-methylaniline** is presented below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₇ Cl ₂ N	PubChem[1]
Molecular Weight	176.04 g/mol	PubChem[1]
CAS Number	40750-59-2	PubChem[1]
IUPAC Name	3,4-dichloro-N-methylaniline	PubChem[1]
SMILES	<chem>CNC1=CC(=C(C=C1)Cl)Cl</chem>	PubChem[1]
InChI	InChI=1S/C7H7Cl2N/c1-10-5-2-3-6(8)7(9)4-5/h2-4,10H,1H3	PubChem[1]
Appearance	Liquid	Sigma-Aldrich[2]
Boiling Point	150-152 °C at 15 mmHg	Sigma-Aldrich[2]
Density	1.3794 g/mL at 25 °C	Chemdad[3]
Refractive Index	n ₂₀ /D 1.6015	Chemdad[3]
Flash Point	>110 °C (>230 °F)	Chemdad, Sigma-Aldrich[2][3]
Storage Temperature	2-8°C, protect from light	Chemdad, Sigma-Aldrich[2][3]
Purity	Typically >97%	Advanced ChemBlocks[4]

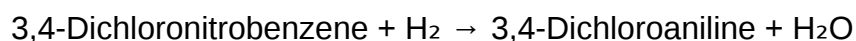
Synthesis

While a specific, detailed experimental protocol for the synthesis of **3,4-Dichloro-N-methylaniline** is not readily available in the surveyed literature, a plausible synthetic route can be inferred from the well-established synthesis of its precursor, 3,4-dichloroaniline, and general N-methylation procedures for anilines.

Synthesis of 3,4-Dichloroaniline (Precursor)

The primary industrial synthesis of 3,4-dichloroaniline involves the catalytic hydrogenation of 3,4-dichloronitrobenzene.

Reaction:



Experimental Protocol (General Procedure based on similar syntheses):[\[5\]](#)[\[6\]](#)

- **Reactor Setup:** A high-pressure hydrogenation reactor is charged with 3,4-dichloronitrobenzene.
- **Catalyst:** A noble metal catalyst, such as platinum on carbon (Pt/C) or palladium on carbon (Pd/C), is added.[\[5\]](#) To prevent dehalogenation, a dechlorination inhibitor like morpholine may be introduced.[\[6\]](#)
- **Reaction Conditions:** The reactor is pressurized with hydrogen gas (typically 100-500 psig) and heated to a temperature range of 80-150 °C.[\[5\]](#)[\[6\]](#)
- **Reaction Monitoring:** The reaction progress is monitored by measuring the uptake of hydrogen. The reaction is considered complete when hydrogen consumption ceases.
- **Work-up:** After cooling and depressurization, the catalyst is removed by filtration. The crude 3,4-dichloroaniline is then purified, typically by distillation under reduced pressure.

N-methylation of 3,4-Dichloroaniline

The final step to obtain **3,4-Dichloro-N-methylaniline** is the methylation of the amino group of 3,4-dichloroaniline. Various methods can be employed for the N-methylation of anilines. A common laboratory-scale method involves reductive amination.

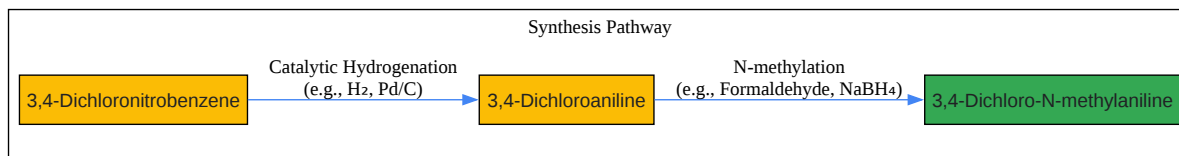
Reaction:

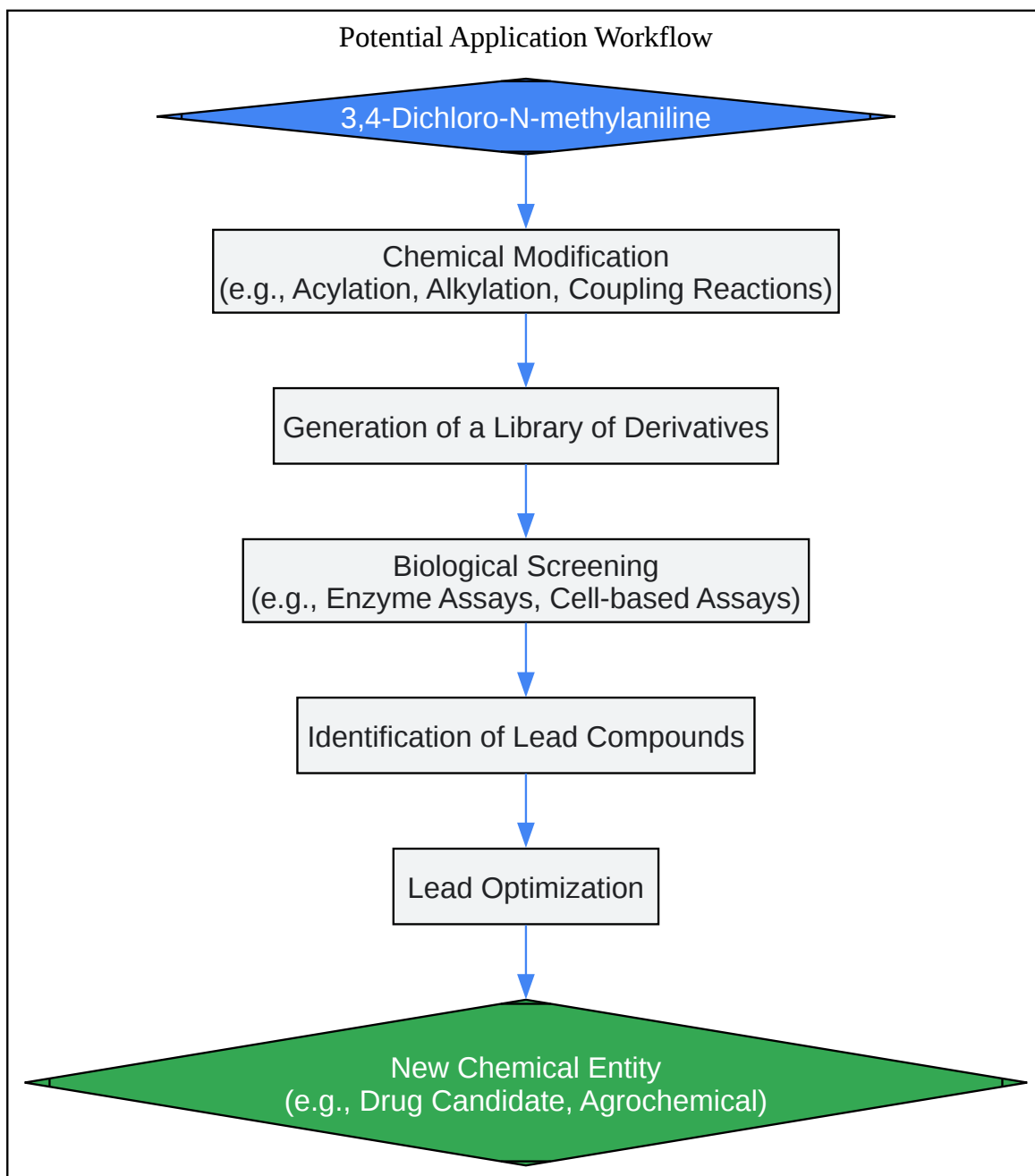


Experimental Protocol (Proposed):

- **Dissolution:** 3,4-dichloroaniline is dissolved in a suitable solvent such as methanol or acetonitrile.
- **Aldehyde Addition:** An aqueous solution of formaldehyde (1.0-1.2 equivalents) is added to the solution.

- **Reducing Agent:** A reducing agent, such as sodium borohydride (NaBH_4) or sodium cyanoborohydride (NaBH_3CN), is added portion-wise while maintaining the temperature (e.g., 0-25 °C).
- **Reaction Monitoring:** The reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) to confirm the consumption of the starting material.
- **Quenching and Extraction:** The reaction is quenched by the addition of water. The product is then extracted into an organic solvent (e.g., ethyl acetate).
- **Purification:** The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product can be further purified by column chromatography or distillation.





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